

Application Notes and Protocols for UCF-101 Inhibitor

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Compound of Interest

Compound Name: *Ucf-101*

Cat. No.: *B1682684*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of the **UCF-101** inhibitor, a selective and competitive inhibitor of the pro-apoptotic protease Omi/HtrA2. Adherence to these guidelines is crucial for maintaining the inhibitor's stability and ensuring the reproducibility of experimental results.

Product Information

- Product Name: **UCF-101**
- Mechanism of Action: Selective inhibitor of the pro-apoptotic mitochondrial serine protease Omi/HtrA2.[\[1\]](#)[\[2\]](#)
- Appearance: Light orange to dark orange powder.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **UCF-101** solubility and storage stability.

Parameter	Value	Source(s)
Solubility in DMSO	≥ 5 mg/mL (warming may be required)	[1]
Solubility in DMF	20 mg/mL	[3]
Storage of Solid Powder	-20°C (long-term), 0°C (short-term), desiccated	[4]
Stability of Solid Powder	≥ 4 years at -20°C	[3]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **UCF-101** in Dimethyl Sulfoxide (DMSO).

Materials:

- **UCF-101** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath or heating block (optional)
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **UCF-101** powder to warm to room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh the desired amount of **UCF-101** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the **UCF-101** powder to achieve a 10 mM concentration. The molecular weight of **UCF-101** is approximately 495.51 g/mol .
- **Dissolution:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a water bath (37°C) for 5-10 minutes can be applied.^[1] Ensure the solution is clear before proceeding.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

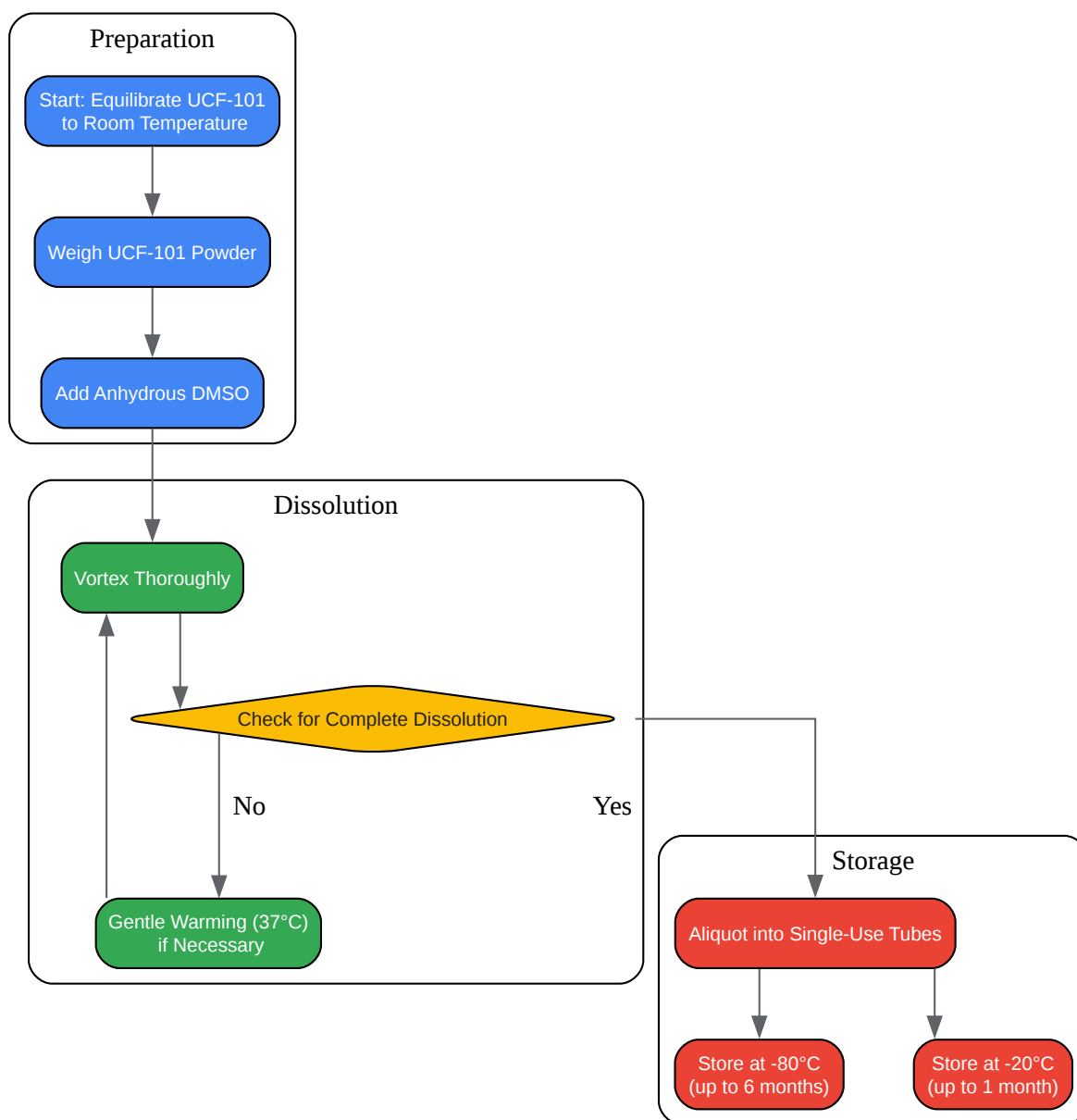
Preparation of Working Solutions

For in vitro experiments, the DMSO stock solution can be further diluted in the appropriate cell culture medium to the final desired concentration. It is recommended to prepare the working solution fresh for each experiment. Due to the potential for precipitation of organic compounds in aqueous solutions, it is advisable to make intermediate dilutions in DMSO before the final dilution in the aqueous buffer or medium.

For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.

Mandatory Visualizations

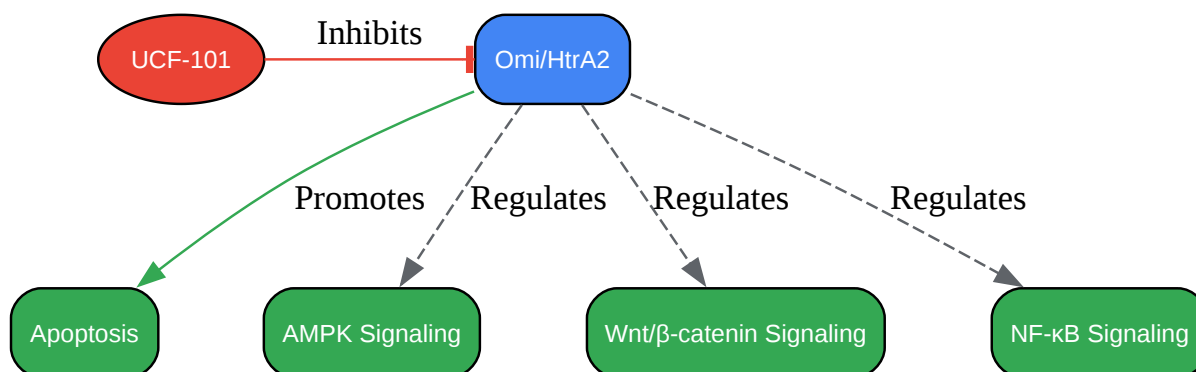
Experimental Workflow: Dissolving and Storing UCF-101



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Caption: Workflow for dissolving and storing **UCF-101** inhibitor.

Signaling Pathway: Mechanism of Action of UCF-101



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Caption: Simplified signaling pathway of **UCF-101**.

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